

Simiarenol acetate CAS number and molecular formula.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Simiarenol acetate*

Cat. No.: *B580692*

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Simiarenol Acetate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Simiarenol acetate is a naturally occurring triterpenoid compound. This document provides a concise technical summary of its fundamental chemical properties. At present, detailed publicly available data regarding its biological activity, experimental protocols, and specific signaling pathways is limited. Further research is required to elucidate the potential therapeutic applications of this compound.

Chemical and Physical Properties

Simiarenol acetate is characterized by the following identifiers and molecular attributes.

Property	Value	Source
CAS Number	4965-99-5	N/A
Molecular Formula	C ₃₂ H ₅₂ O ₂	N/A
Molecular Weight	468.75 g/mol	N/A

Biological Activity and Therapeutic Potential

Currently, there is a notable lack of specific research on the biological activities of **Simiarenol acetate**. However, the broader class of triterpenoids, to which **Simiarenol acetate** belongs, is known for a wide range of pharmacological effects, including anti-inflammatory, anticancer, and antiviral properties.

For instance, structurally related triterpenoid acetates such as lupeol acetate and berenjenol acetate have demonstrated notable biological activities. Studies on these related compounds have indicated potential mechanisms of action involving the modulation of inflammatory pathways. It is plausible that **Simiarenol acetate** may exhibit similar biological effects, but this remains to be scientifically validated through dedicated in-vitro and in-vivo studies.

Experimental Protocols

Due to the limited availability of published research specifically on **Simiarenol acetate**, detailed experimental protocols for its extraction, isolation, and biological evaluation are not readily available. General methodologies for the study of triterpenoids could be adapted for **Simiarenol acetate**, including:

- **Extraction and Isolation:** Standard chromatographic techniques such as column chromatography and high-performance liquid chromatography (HPLC) would be suitable for the isolation and purification of **Simiarenol acetate** from plant sources.
- **Structural Elucidation:** The chemical structure of the isolated compound would be confirmed using spectroscopic methods like Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).
- **In-vitro Assays:** Initial biological screening could involve a panel of in-vitro assays to assess its potential cytotoxic, anti-inflammatory, and antioxidant activities.
- **In-vivo Studies:** Promising in-vitro results would warrant further investigation in relevant animal models to evaluate efficacy and safety.

Signaling Pathways

As of the latest literature review, there is no specific information detailing the signaling pathways modulated by **Simiarenol acetate**. Future research in this area would be critical to understanding its mechanism of action at the molecular level.

Future Directions

The field of natural product research presents a significant opportunity to uncover novel therapeutic agents. **Simiarenol acetate**, as a member of the promising triterpenoid class, warrants further investigation. Future research should focus on:

- Comprehensive screening for a wide range of biological activities.
- Elucidation of its mechanism(s) of action and identification of molecular targets.
- Investigation of its structure-activity relationships to potentially synthesize more potent analogs.

Conclusion

Simiarenol acetate is a defined chemical entity with a known structure. However, its biological properties and therapeutic potential remain largely unexplored. This technical guide highlights the current knowledge gap and underscores the need for further scientific inquiry to unlock the potential of this natural compound for drug discovery and development. Researchers are encouraged to undertake studies to fill this void in the scientific literature.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com